

Ac2-26 Receptor Binding and Signaling: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac2-26
Cat. No.: B549132

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ac2-26 is a 25-amino acid peptide derived from the N-terminus of the anti-inflammatory protein Annexin A1.^[1] It is recognized as a key mediator of Annexin A1's biological effects, particularly in the regulation of inflammation and immune responses. **Ac2-26** exerts its functions primarily through interaction with the formyl peptide receptor (FPR) family, a group of G protein-coupled receptors.^[1] This technical guide provides an in-depth overview of the receptor binding and signaling pathways associated with **Ac2-26**, presenting quantitative data, detailed experimental protocols, and visual representations of the underlying molecular mechanisms.

Data Presentation: Receptor Binding and Functional Potency

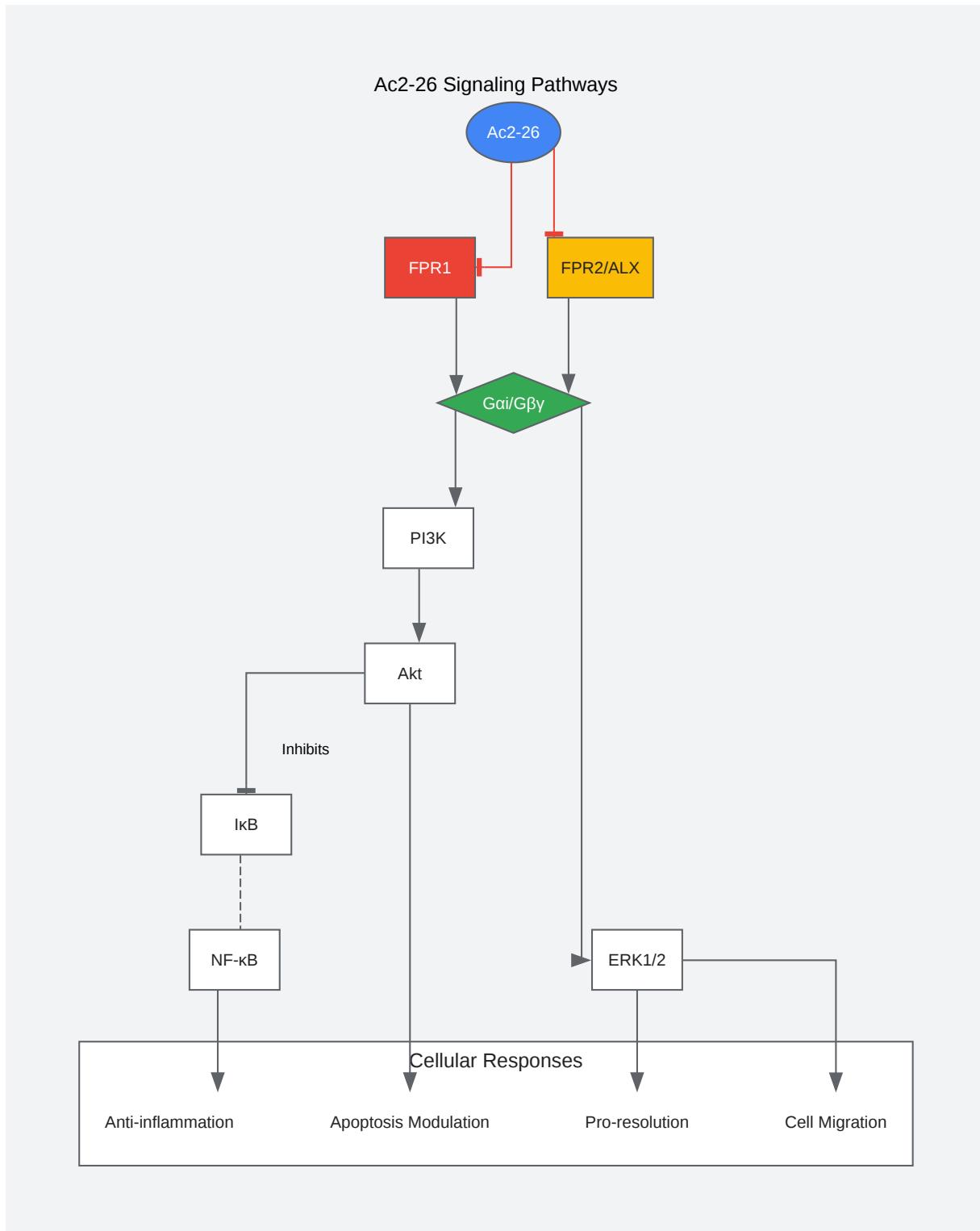
Ac2-26 is known to be a somewhat promiscuous ligand, capable of binding to multiple members of the formyl peptide receptor family, including FPR1, FPR2/ALX, and FPR3.^{[2][3]} The functional potency of **Ac2-26** at these receptors has been characterized by determining its half-maximal effective concentration (EC50) in various functional assays.

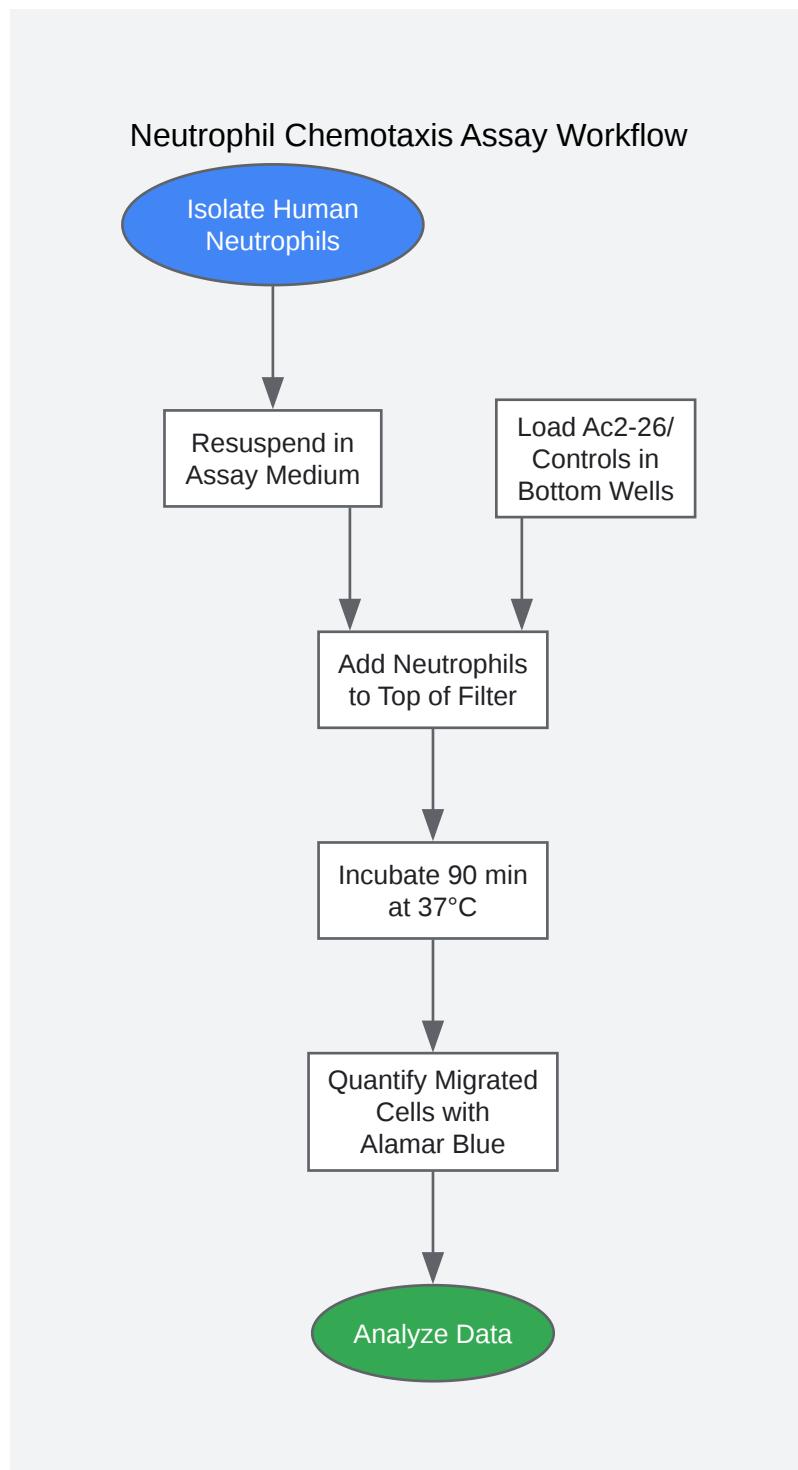
Ligand	Receptor	Parameter	Value (μM)	Cell Type/Assay	Reference
Ac2-26	Human FPR1	EC50	~1	HEK-293 cells	Hayhoe et al., 2006
Ac2-26	Human FPR2/ALX	EC50	~1	HEK-293 cells	Hayhoe et al., 2006

Signaling Pathways

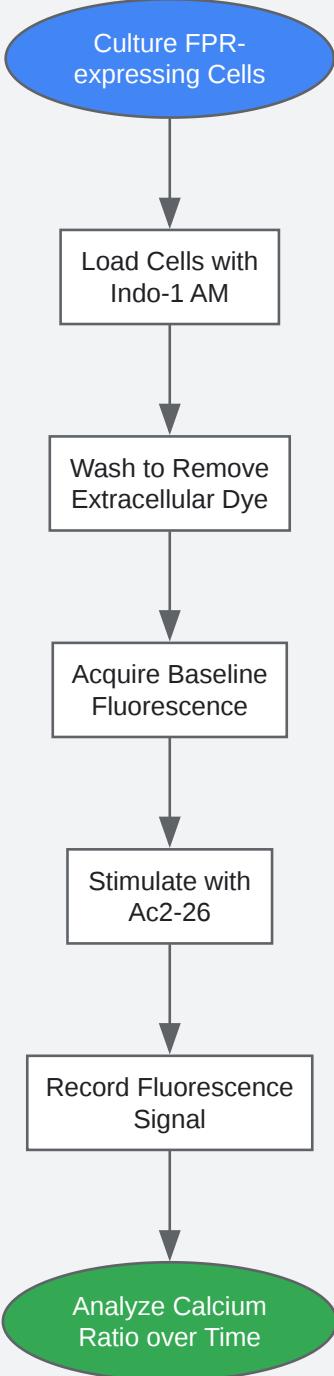
Upon binding to its cognate receptors, **Ac2-26** initiates a cascade of intracellular signaling events. The primary signaling pathways activated by **Ac2-26** are the Extracellular signal-regulated kinase (ERK) pathway, and in certain contexts, the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the Nuclear Factor-kappa B (NF-κB) pathway.

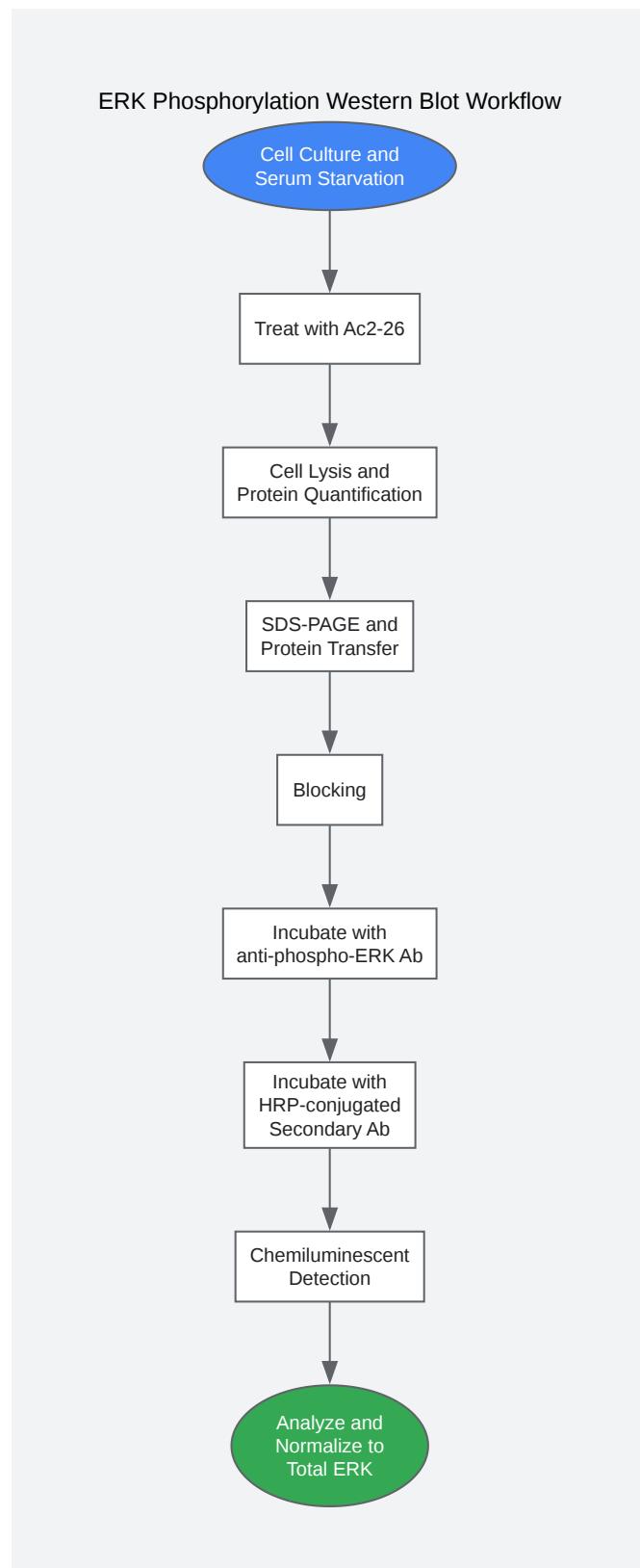
Ac2-26 Signaling via Formyl Peptide Receptors





Calcium Flux Assay Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ac2-26 peptide [novoprolabs.com]
- 2. Annexin A1 N-Terminal Derived Peptide Ac2-26 Exerts Chemokinetic Effects on Human Neutrophils - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Ac2-26 Receptor Binding and Signaling: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b549132#ac2-26-receptor-binding-and-signaling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

